

cerium(IV) hydroxide CAS number and material safety data sheet

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Compound of Interest

Compound Name: Cerium(IV) hydroxide

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A Comprehensive Technical Guide to Cerium(IV) Hydroxide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on **cerium(IV) hydroxide**, a versatile inorganic compound with significant applications in research and development. This document covers its chemical identity, safety data, and detailed experimental protocols relevant to its synthesis and application in catalysis and biomedicine.

Chemical Identification and Properties

Cerium(IV) hydroxide, also known as ceric hydroxide, is an inorganic compound with the chemical formula $\text{Ce}(\text{OH})_4$.^[1] It is typically a yellow to pale brown powder.^[2] The compound is notable for its insolubility in water and solubility in concentrated acids.^[1]

Table 1: Chemical and Physical Properties of **Cerium(IV) Hydroxide**

Property	Value	References
CAS Number	12014-56-1	[1][2][3][4][5][6][7]
Molecular Formula	Ce(OH) ₄	[1][2][4][5]
Molecular Weight	208.15 g/mol	[2][4][5][6]
Appearance	Yellow to pale brown powder	[2]
Solubility	Insoluble in water; soluble in concentrated acids	[1][8]
Purity	≥ 99.5% (Trace metal basis)	[4]

Material Safety Data Sheet (MSDS) Summary

The following tables summarize the key safety information for **cerium(IV) hydroxide**, compiled from various supplier safety data sheets. It is imperative to consult the full MSDS from your supplier before handling this chemical.

Table 2: Hazard Identification and First Aid Measures

Hazard Statement	Precautionary Statement	First Aid Measures
Causes severe skin burns and eye damage.[9][10] May cause respiratory irritation.[9][11]	Do not breathe dust/fume/gas/mist/vapors/spray.[9] Wash skin thoroughly after handling.[9] Wear protective gloves/protective clothing/eye protection/face protection.[9]	If Inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[9] If on Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower.[9] If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9] If Swallowed: Rinse mouth. Do NOT induce vomiting.[9]

Table 3: Handling, Storage, and Personal Protective Equipment (PPE)

Handling	Storage	Personal Protective Equipment
Use only outdoors or in a well-ventilated area.[9] Avoid breathing dust.[12]	Store in a cool, dry, well-ventilated area.[13] Keep container tightly closed.[9]	Eye/Face Protection: Wear tightly fitting safety goggles. [14] Skin Protection: Wear impermeable gloves and protective work clothing.[13] Respiratory Protection: Use a NIOSH/MSHA approved respirator when high concentrations are present.[13]

Experimental Protocols

Cerium(IV) hydroxide is a key precursor in the synthesis of cerium oxide nanoparticles (nanoceria), which have garnered significant interest for their catalytic and biomedical applications.

Synthesis of Nanocrystalline Cerium(IV) Hydroxide

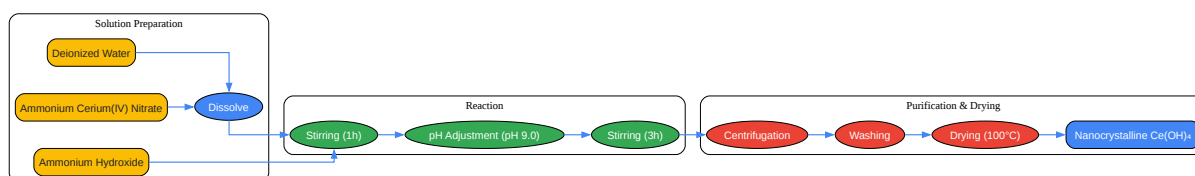
This protocol describes a simple wet chemical method for the synthesis of nanocrystalline **cerium(IV) hydroxide** at ambient temperature.[3]

Materials:

- Ammonium cerium(IV) nitrate ((NH₄)₂Ce(NO₃)₆)
- Ammonium hydroxide (NH₄OH)
- Deionized water
- Ethanol

Procedure:

- Dissolve 1.0 g of ammonium cerium(IV) nitrate in 20 mL of deionized water with constant stirring.
- To this solution, add 5 mL of 1M ammonium hydroxide solution and continue stirring for 1 hour. A gray precipitate will form.
- Add excess ammonium hydroxide dropwise until the solution reaches a pH of 9.0.
- Continue stirring the mixture for an additional 3 hours to ensure the reaction is complete.
- A pale yellow precipitate of **cerium(IV) hydroxide** will appear. Centrifuge the mixture to collect the precipitate.
- Wash the precipitate several times with deionized water to remove any unreacted ions.
- Dry the washed precipitate in an oven at 100°C to obtain nanocrystalline **cerium(IV) hydroxide**.^[3]



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Caption: Workflow for the synthesis of nanocrystalline **cerium(IV) hydroxide**.

In Vitro Antioxidant Activity Assay (DPPH Method)

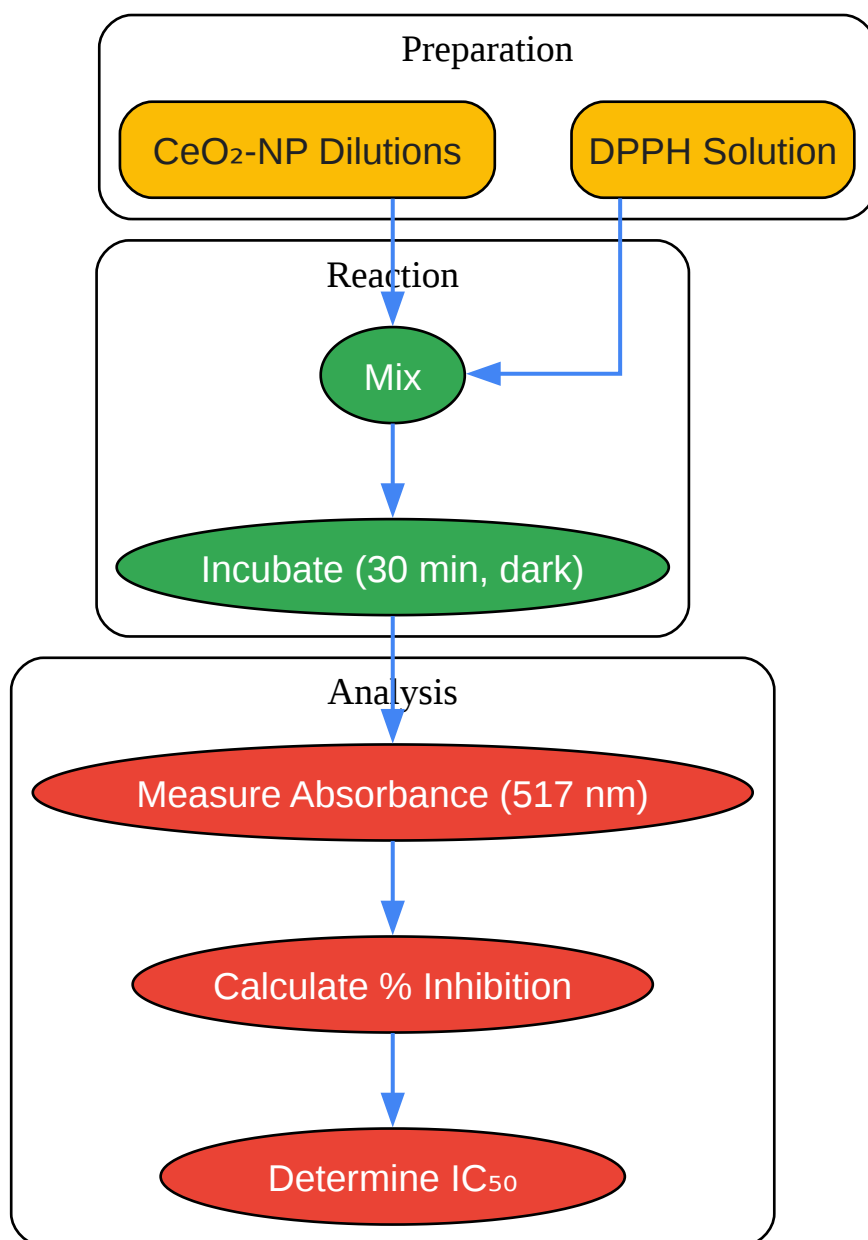
This protocol outlines the evaluation of the antioxidant capacity of cerium oxide nanoparticles, which can be synthesized from **cerium(IV) hydroxide**, using the 2,2-diphenyl-1-picrylhydrazyl (DPPH) assay.

Materials:

- Cerium oxide nanoparticles (CeO₂-NPs) dispersed in a suitable solvent (e.g., ethanol).
- 2,2-diphenyl-1-picrylhydrazyl (DPPH) solution in ethanol (e.g., 25 µg/mL).
- Ascorbic acid (as a reference standard).
- Ethanol.
- 96-well plate or cuvettes.
- UV-Vis spectrophotometer.

Procedure:

- Prepare a series of dilutions of the CeO₂-NPs suspension at various concentrations (e.g., 20, 40, 60, 80, 100 µg/mL).
- In a 96-well plate or cuvettes, mix a fixed volume (e.g., 2 mL) of each CeO₂-NPs dilution with an equal volume (e.g., 2 mL) of the DPPH solution.
- Prepare a control sample containing only the DPPH solution and the solvent.
- Incubate the mixtures in the dark at room temperature for 30 minutes.
- Measure the absorbance of each solution at 517 nm using a UV-Vis spectrophotometer.
- Calculate the percentage of inhibition of the DPPH radical using the following formula:
 - $\text{Inhibition (\%)} = [(\text{Abs_control} - \text{Abs_sample}) / \text{Abs_control}] * 100$
- Plot the percentage of inhibition against the concentration of CeO₂-NPs to determine the IC₅₀ value (the concentration required to scavenge 50% of the DPPH free radicals).



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Caption: Experimental workflow for the DPPH antioxidant activity assay.

Applications in Research and Drug Development

Cerium(IV) hydroxide and its derivative, cerium oxide, are gaining prominence in several high-impact research areas:

- **Catalysis:** They are utilized as catalysts in various chemical reactions, including the purification of automobile exhaust gases.[2][5]
- **Drug Delivery:** The unique properties of ceria nanoparticles, such as their antioxidant capabilities, make them promising candidates for use as nanocarriers to improve the delivery and therapeutic efficacy of anticancer drugs.[14]
- **Biomedical Applications:** Research is exploring their potential as antioxidants in biomedical applications due to their ability to scavenge free radicals.[4][13]

This guide provides a foundational understanding of **cerium(IV) hydroxide** for researchers and professionals in drug development. For further detailed information, consulting the original research papers and safety data sheets is highly recommended.

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